

# ethyl vanillin isobutyrate chemical structure and properties

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## Compound of Interest

Compound Name: *Ethyl vanillin isobutyrate*

Cat. No.: B070703

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## An In-depth Technical Guide to Ethyl Vanillin Isobutyrate

This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **ethyl vanillin isobutyrate**. The information is intended for researchers, scientists, and professionals in the fields of drug development, flavor and fragrance chemistry, and materials science.

## Chemical Structure and Identification

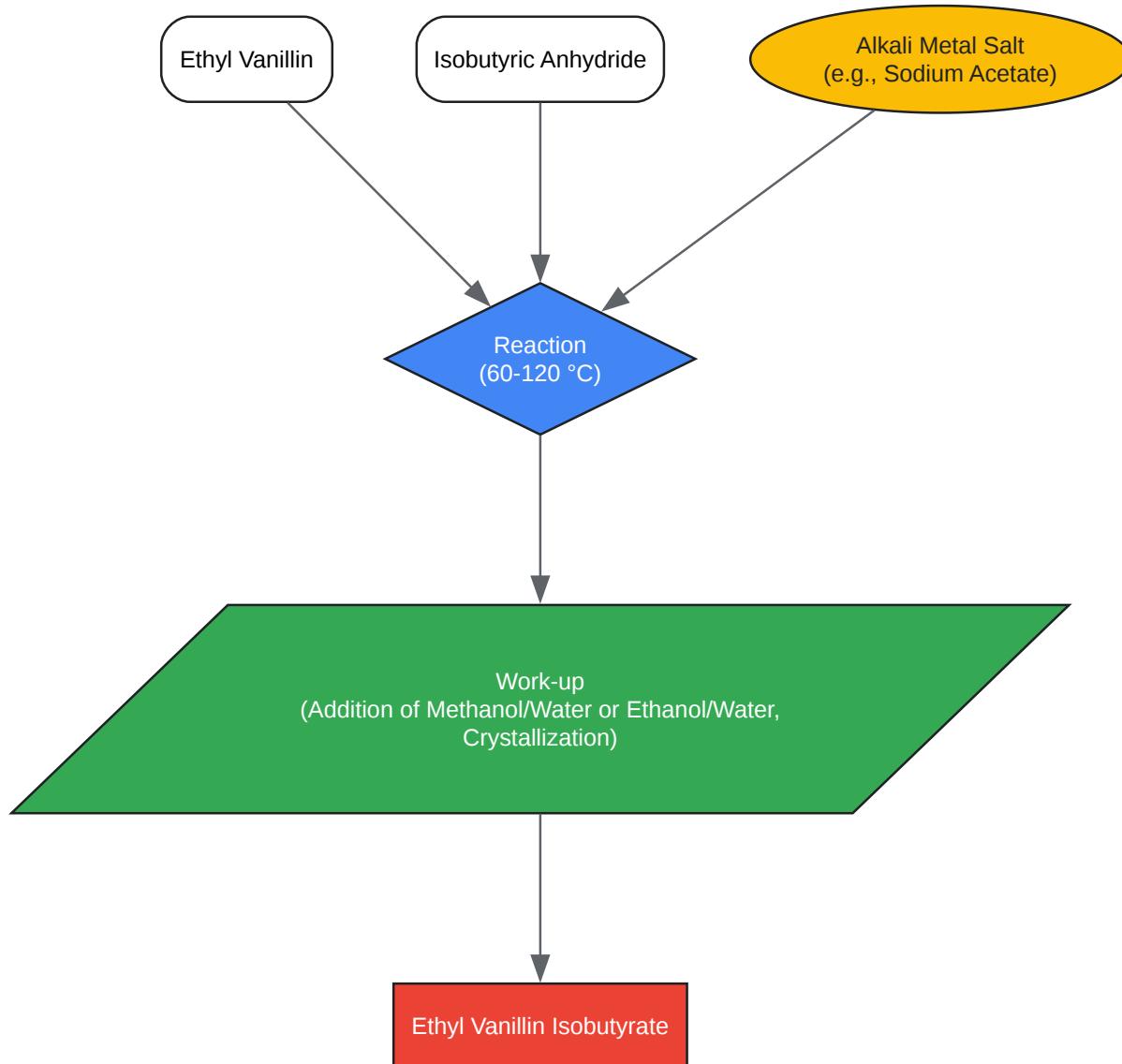
**Ethyl vanillin isobutyrate**, systematically known as (2-ethoxy-4-formylphenyl) 2-methylpropanoate, is a synthetic aromatic compound.<sup>[1][2]</sup> Its structure is characterized by a benzaldehyde core substituted with an ethoxy group at the 3-position and an isobutyrate group at the 4-position.<sup>[1][2]</sup> This modification of ethyl vanillin enhances its stability.

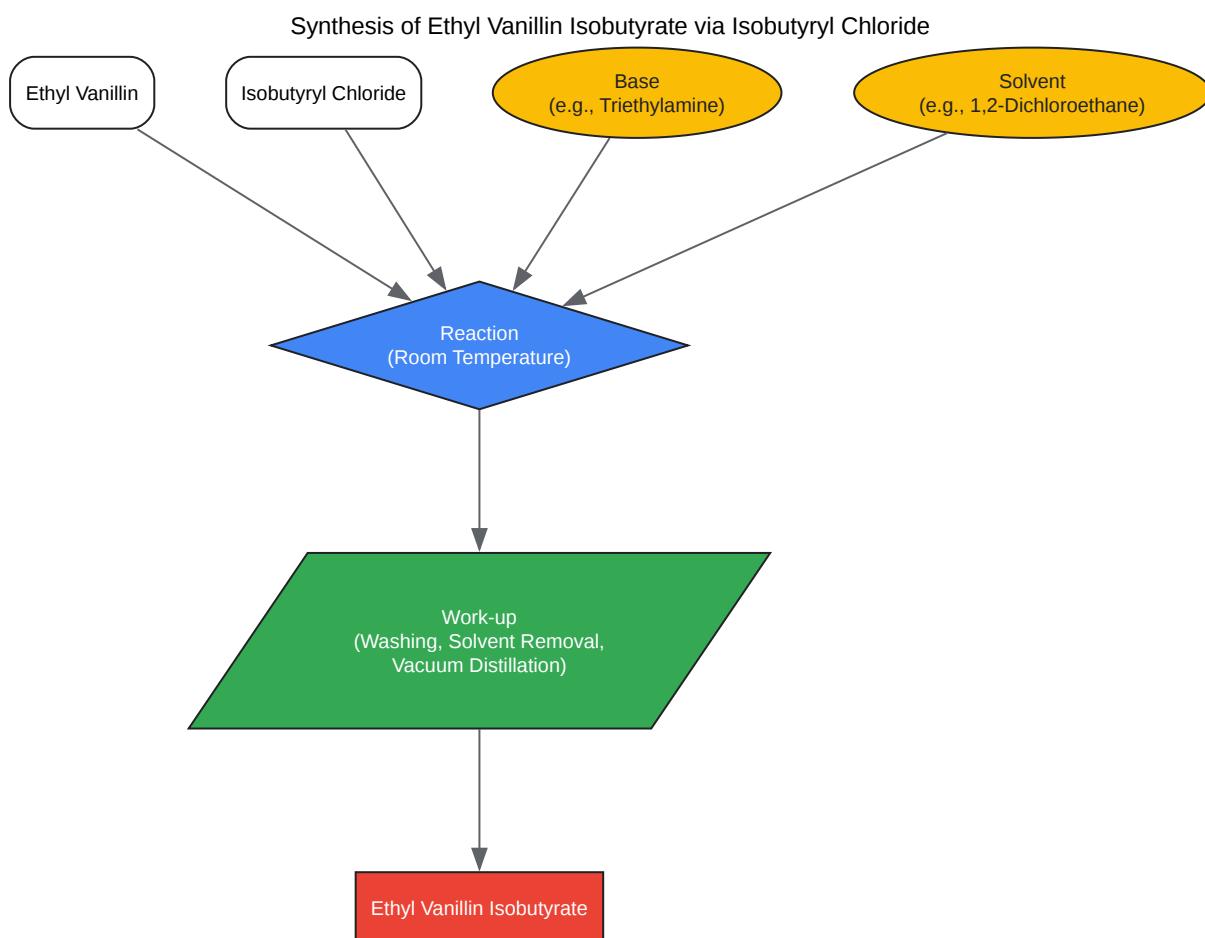
Key Identifiers:

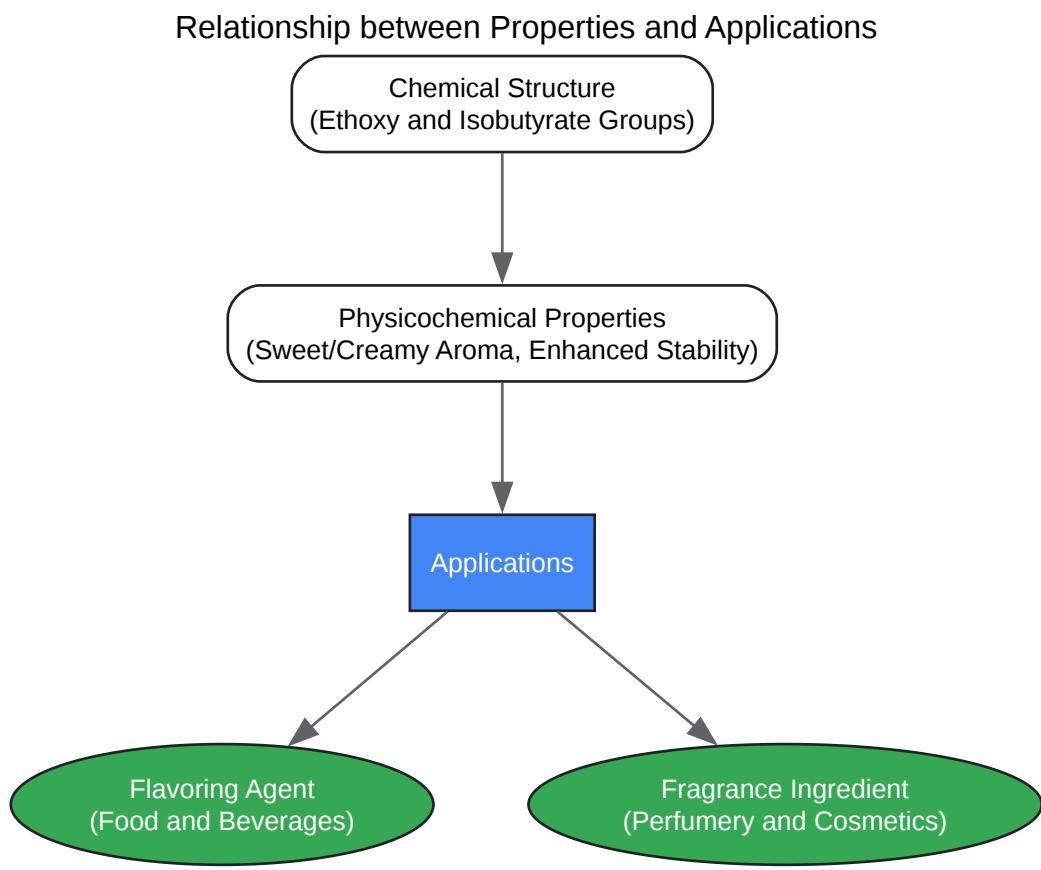
Identifier	Value
IUPAC Name	(2-ethoxy-4-formylphenyl) 2-methylpropanoate[1][2]
CAS Number	188417-26-7[2]
Molecular Formula	C <sub>13</sub> H <sub>16</sub> O <sub>4</sub> [2]
Molecular Weight	236.26 g/mol [2]
SMILES	CCOC1=C(C=CC(=C1)C=O)OC(=O)C(C)C[2]
InChI Key	BTCQMCOBMIXUCG-UHFFFAOYSA-N[2]

Chemical Structure Diagram:

## Synthesis of Ethyl Vanillin Isobutyrate via Isobutyric Anhydride







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## References

- 1. CN102757343A - Preparation method of vanillin isobutyrate - Google Patents [patents.google.com]
- 2. Ethyl vanillin isobutyrate | C13H16O4 | CID 673160 - PubChem [pubchem.ncbi.nlm.nih.gov]
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